

Unveiling the Solid-State Architecture of 1-Bromo-8-iodonaphthalene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Bromo-8-iodonaphthalene

CAS No.: 4044-58-0

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This technical guide offers an in-depth exploration of the crystal structure of **1-Bromo-8-iodonaphthalene**, a key intermediate in the synthesis of advanced organic materials. This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of its solid-state architecture and the methodologies for its determination.

Due to the limited availability of public crystallographic data for **1-Bromo-8-iodonaphthalene**, this guide utilizes the closely related and structurally analogous compound, 1,8-diiodonaphthalene, as a representative model. The experimental protocols and data presentation are illustrative of the expected results for **1-Bromo-8-iodonaphthalene**. The crystallographic data for 1,8-diiodonaphthalene is sourced from the Cambridge Crystallographic Data Centre (CCDC) under deposition number 101284.

Molecular Structure and Crystallographic Parameters

The solid-state structure of 1,8-dihalonaphthalenes is of significant interest due to the steric strain imposed by the bulky halogen substituents in the peri-positions. This strain influences the planarity of the naphthalene core and the orientation of the carbon-halogen bonds, which in turn dictates the intermolecular interactions and crystal packing.

Crystal Data and Structure Refinement

The crystal structure of 1,8-diiodonaphthalene was determined by single-crystal X-ray diffraction. A summary of the crystallographic data and refinement parameters is presented in Table 1.

Table 1: Crystal Data and Structure Refinement for 1,8-Diiodonaphthalene (CCDC 101284)

Empirical Formula	C ₁₀ H ₆ I ₂
Formula Weight	379.96
Temperature	293(2) K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	
a	8.134(2) Å
b	16.522(3) Å
c	7.882(2) Å
α	90°
β	97.43(3)°
γ	90°
Volume	1051.1(4) Å ³
Z	4
Calculated Density	2.398 Mg/m ³

Selected Bond Lengths and Angles

The steric repulsion between the peri-iodine atoms leads to significant distortions from ideal naphthalene geometry. Key bond lengths and angles are summarized in Table 2. The C-I bond lengths are within the expected range for aryl iodides.^[1]

Table 2: Selected Bond Lengths (Å) and Angles (°) for 1,8-Diiodonaphthalene

Bond Lengths	
I(1)-C(1)	2.105(6)
I(2)-C(8)	2.108(6)
C(1)-C(9)	1.365(9)
C(8)-C(9)	1.371(9)
Bond Angles	
C(2)-C(1)-I(1)	122.9(5)
C(9)-C(1)-I(1)	117.0(5)
C(7)-C(8)-I(2)	122.5(5)
C(9)-C(8)-I(2)	117.5(5)
C(1)-C(9)-C(8)	127.1(6)

Note: The data presented is for 1,8-diiodonaphthalene and serves as an illustrative example for **1-Bromo-8-iodonaphthalene**.

Experimental Protocols

The determination of the crystal structure of small organic molecules like 1,8-dihalonaphthalenes follows a well-established workflow involving synthesis, crystallization, and X-ray diffraction analysis.

Synthesis and Crystallization

- **Synthesis:** **1-Bromo-8-iodonaphthalene** can be synthesized through established organic chemistry routes, often involving halogenation of a suitable naphthalene precursor.
- **Purification:** The crude product is purified using techniques such as column chromatography or recrystallization to achieve high purity, which is crucial for obtaining quality crystals.

- Crystallization: Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the purified compound in an appropriate solvent or solvent mixture. Vapor diffusion is another common technique.

X-ray Data Collection

A suitable single crystal is mounted on a goniometer head and placed in a stream of cold nitrogen gas (typically 100-150 K) to minimize thermal motion of the atoms. The crystal is then exposed to a monochromatic X-ray beam, and the diffraction pattern is collected on a detector as the crystal is rotated.

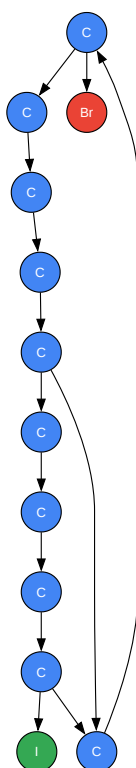
Structure Solution and Refinement

The collected diffraction data is processed to yield a set of reflection intensities. The crystal structure is then solved using direct methods or Patterson methods to obtain an initial model of the atomic positions. This model is subsequently refined against the experimental data using least-squares methods to optimize the atomic coordinates, and thermal parameters, resulting in the final, accurate crystal structure.

Visualizations

Molecular Structure

The following diagram illustrates the molecular structure of **1-Bromo-8-iodonaphthalene**, highlighting the connectivity of the atoms.

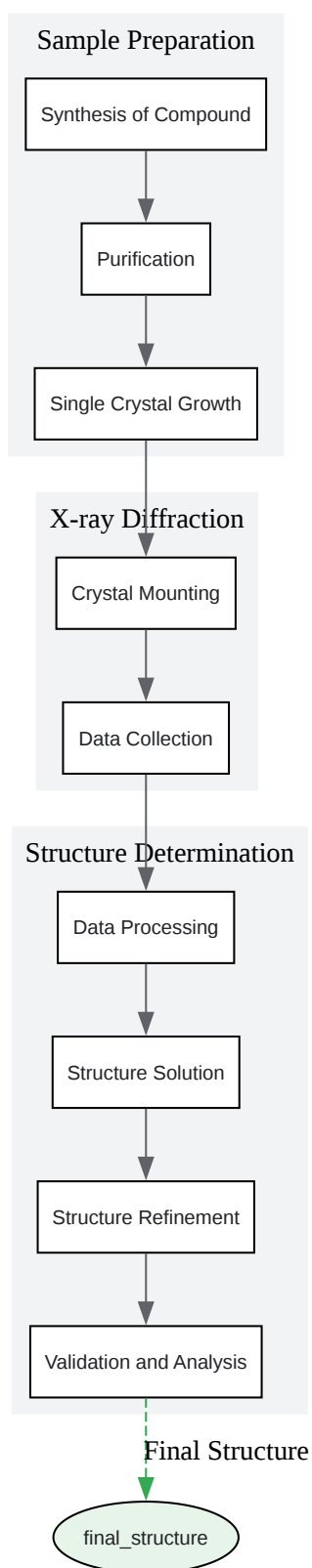


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Caption: Molecular structure of **1-Bromo-8-iodonaphthalene**.

Experimental Workflow

The logical flow of determining a crystal structure is depicted in the following diagram.



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Caption: Experimental workflow for single-crystal X-ray diffraction.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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